

Discovery and history of 6-O-Acetylascorbic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-O-Acetylascorbic acid

CAS No.: 20229-76-9

Cat. No.: B8564682

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Technical Monograph: 6-O-Acetylascorbic Acid

From Synthetic Derivative to Natural Metabolite: A Comprehensive Guide

Executive Summary & Chemical Identity

6-O-Acetylascorbic acid (CAS: 20229-76-9) represents a pivotal intersection between synthetic vitamin C stabilization strategies and naturally occurring phytochemical defense systems. Historically viewed primarily as a synthetic "pro-drug" designed to enhance the lipophilicity and stability of L-ascorbic acid, recent metabolomic profiling has identified it as a bioactive constituent in medicinal plants such as *Mentha aquatica* (Water Mint) and *Verbascum betonicifolium*.

This guide dissects the molecule's discovery, enzymatic synthesis architectures, and physicochemical behavior, providing a blueprint for researchers in drug delivery and cosmetic formulation.

Chemical Profile

Parameter	Specification
IUPAC Name	[(2S)-2-[(2R)-3,4-dihydroxy-5-oxo-2,5-dihydrofuran-2-yl]-2-hydroxyethyl] acetate
Molecular Formula	C ₈ H ₁₀ O ₇
Molecular Weight	218.16 g/mol
CAS Registry	20229-76-9
Melting Point	148–149 °C
LogP (Predicted)	-1.62 (vs. -1.85 for Ascorbic Acid)
Solubility	Soluble in water, alcohols; improved solubility in polar organic solvents compared to AA. [1]

History & Discovery: The Dual Narrative

The history of **6-O-acetylascorbic acid** is unique, characterized by a "reverse discovery" timeline where synthetic innovation preceded natural identification.

Phase I: The Synthetic Era (Mid-20th Century)

Following the structural elucidation of Vitamin C by Walter Haworth and Albert Szent-Györgyi in the 1930s, the inherent instability of the 2,3-enediol moiety became a critical hurdle.

Researchers sought to stabilize the molecule by esterifying the primary alcohol at the C-6 position, which is chemically distinct from the acidic C-2 and C-3 hydroxyls.

- Objective: Create "Pro-Vitamins" that resist oxidative degradation but hydrolyze in vivo to release active Vitamin C.
- Result: While long-chain esters like Ascorbyl Palmitate (C16) gained fame for lipid solubility, the acetyl (C2) derivative was synthesized to modulate hydrophilicity without rendering the molecule water-insoluble.

Phase II: The Natural Discovery (21st Century)

In a paradigm shift, modern high-resolution mass spectrometry (LC-ESI-MS/MS) recently identified **6-O-acetylascorbic acid** as a naturally occurring metabolite.

- 2024 Breakthrough: Researchers analyzing *Mentha aquatica* (Water Mint) identified the compound (m/z 218.0393) as a key constituent contributing to the plant's antioxidant and anti-diabetic profile.
- Significance: This confirms that 6-O-acetylation is not just a laboratory trick but a biological strategy employed by plants to manage oxidative stress and transport Vitamin C.

Synthesis Architectures

The synthesis of **6-O-acetylascorbic acid** presents a classic regioselectivity challenge. Ascorbic acid has four hydroxyl groups; the C-2 and C-3 OH groups are acidic and reactive, while C-5 and C-6 are alcoholic.

A. Chemical Synthesis (The "Classical" Route)

Direct acetylation using acetic anhydride or acetyl chloride often yields mixtures (2-O-, 3-O-, 6-O-, or polysubstituted products).

- Strategy: Requires protection-deprotection steps.
 - Protection: React AA with acetone/acid to form 5,6-O-isopropylidene-L-ascorbic acid.
 - Acetylation: Acetylate C-2/C-3 (undesired).
 - Critique: This route is inefficient for C-6 targets because the protecting group blocks the very position we want to modify.
- Direct Acid Catalysis: Reacting AA with acetic acid in high concentrations of sulfuric acid can favor the thermodynamically stable primary ester (C-6), but yields are often low due to degradation.

B. Enzymatic Synthesis (The "Green" Standard)

Biocatalysis using lipases is the superior method for 6-O-acylation due to the enzymes' steric preference for primary alcohols.

Protocol: Lipase-Catalyzed Transesterification

This protocol utilizes *Thermomyces lanuginosus* lipase (Lipozyme TLIM) or *Candida antarctica* Lipase B (CALB).

Reagents:

- Substrate: L-Ascorbic Acid (dried).
- Acyl Donor: Vinyl Acetate (irreversible donor) or Ethyl Acetate.
- Catalyst: Immobilized Lipozyme TLIM or Novozym 435.
- Solvent: Acetone (maintains AA solubility while accommodating the enzyme).

Workflow:

- Solubilization: Dissolve L-Ascorbic Acid (50 mM) in anhydrous Acetone.
- Acyl Donor Addition: Add Vinyl Acetate in molar excess (e.g., 5:1 ratio).
- Catalysis: Add Immobilized Lipase (10-20% w/w relative to substrate).
- Incubation: Shake at 40–50°C, 200 rpm for 12–24 hours.
- Monitoring: Track disappearance of AA and appearance of product (Rt ~9.4 min) via HPLC.
- Purification: Filter enzyme. Evaporate solvent.^[2] Recrystallize from ethanol/hexane.

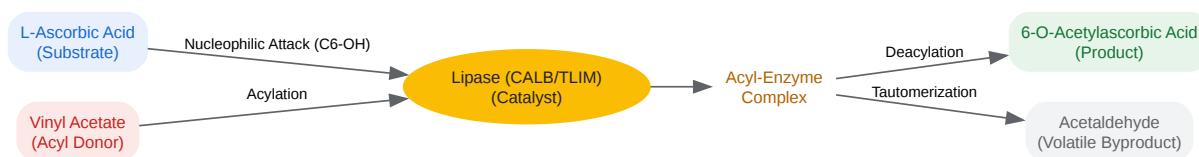
Mechanism & Kinetics:

- Regioselectivity: >98% specificity for C-6 due to the enzyme's active site geometry excluding the bulky/charged furanone ring.
- Kinetics:

reported at $\sim 0.747 \text{ mM min}^{-1}$ with conversion rates up to 99% under optimized water activity () control.

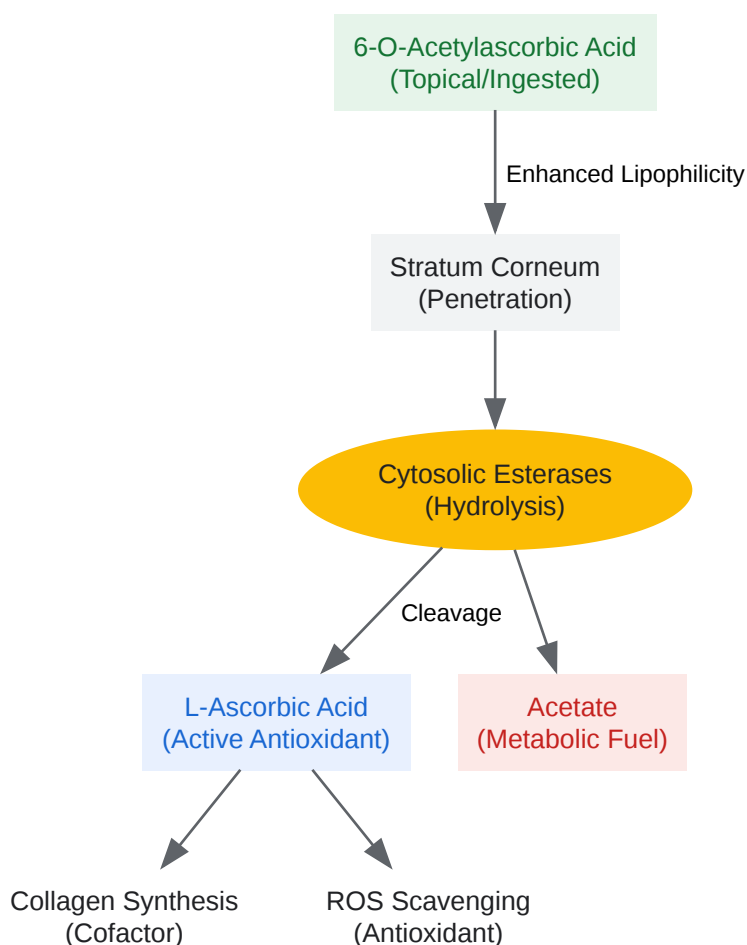
Visualization of Synthesis & Metabolism

The following diagrams illustrate the regioselective synthesis and the biological fate of the molecule.



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Figure 1: Enzymatic pathway for the regioselective synthesis of **6-O-acetylascorbic acid** using an irreversible vinyl acetate donor.



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Figure 2: Biological activation pathway. The acetyl group facilitates entry, then is cleaved to release the active vitamin.

Physicochemical & Biological Performance[3][5][6][7][8][9]

Stability vs. Solubility

6-O-Acetylascorbic acid occupies a "middle ground" between native Vitamin C and the highly lipophilic Ascorbyl Palmitate.

Property	L-Ascorbic Acid	6-O-Acetylascorbic Acid	Ascorbyl Palmitate
Water Solubility	High (330 g/L)	Moderate	Very Low
Lipid Solubility	Insoluble	Low-Moderate	High
Oxidative Stability	Poor (Rapid degradation)	Improved (Steric hindrance at C6)	High
Skin Penetration	Poor (Hydrophilic)	Enhanced	Good
Conversion Rate	N/A (Active form)	Rapid (Short chain ester)	Slow (Long chain ester)

Biological Activity[3][4][5][6][7][9]

- **Antioxidant Capacity:** In DPPH assays, **6-O-acetylascorbic acid** retains significant radical scavenging activity. The acetylation at C-6 does not interfere with the enediol group (C-2/C-3), which is the electron-donating center responsible for antioxidant activity.
- **Pro-Drug Efficiency:** Because the acetyl group is a short-chain fatty acid, it is hydrolyzed more rapidly by skin esterases than the bulky palmitate group, potentially offering a faster release of active Vitamin C upon topical application.

- Natural Defense: In *Mentha aquatica*, it functions alongside flavonoids to protect the plant from photo-oxidative stress, a mechanism now being exploited in anti-aging cosmetics.

References

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- To cite this document: BenchChem. [Discovery and history of 6-O-Acetylascorbic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8564682/docs#discovery-and-history-of-6-o-acetylascorbic-acid\]](https://www.benchchem.com/product/b8564682/docs#discovery-and-history-of-6-o-acetylascorbic-acid)

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